

# Toxicological Profile of Methyl O-acetylricinoleate for Research Applications: A Technical Guide

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## Compound of Interest

Compound Name: Methyl O-acetylricinoleate

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This technical guide provides a comprehensive overview of the toxicological profile of **Methyl O-acetylricinoleate**, a derivative of ricinoleic acid from castor oil, to support its safe and effective use in research and development applications. This document summarizes available toxicological data, outlines relevant experimental methodologies, and presents key information in a structured format for ease of reference.

## Executive Summary

**Methyl O-acetylricinoleate** is characterized by a generally low order of acute toxicity. The available data, primarily from studies on the parent compound methyl ricinoleate and related ricinoleic acid derivatives, suggest a low potential for skin irritation and sensitization. However, **Methyl O-acetylricinoleate** is classified as a substance that can cause serious eye irritation. Genotoxicity studies on related compounds have not indicated mutagenic potential. This guide emphasizes the importance of appropriate handling and safety precautions, particularly concerning eye protection, during its use in a research setting.

## Chemical and Physical Properties

Property	Value
Chemical Name	Methyl (9Z,12R)-12-(acetyloxy)octadec-9-enoate
Synonyms	Methyl acetylricinoleate, O-Acetylricinoleic acid methyl ester
CAS Number	140-03-4
Molecular Formula	C <sub>21</sub> H <sub>38</sub> O <sub>4</sub>
Molecular Weight	354.53 g/mol
Appearance	Colorless to pale yellow, oily liquid[1]

## Toxicological Data

The toxicological data for **Methyl O-acetylricinoleate** is primarily based on studies of the closely related compound, methyl ricinoleate, and the broader family of ricinoleic acid derivatives. The Cosmetic Ingredient Review (CIR) Expert Panel has considered the safety data on castor oil and ricinoleic acid to be broadly applicable to this group of cosmetic ingredients[2][3].

## Acute Toxicity

Studies on methyl ricinoleate indicate a low level of acute oral toxicity.

Endpoint	Species	Route	Value	Reference
LD <sub>50</sub>	Rat	Oral	> 2000 mg/kg bw	ECHA Substance Information
LD <sub>50</sub>	Mouse	Oral	34900 mg/kg	The Good Scents Company

## Skin Irritation and Sensitization

Direct quantitative data on the skin irritation and sensitization potential of **Methyl O-acetylricinoleate** are limited. However, information on related compounds suggests a low

likelihood of significant skin reactions.

Endpoint	Species	Result	Reference
Skin Irritation	Not Specified	Not determined	The Good Scents Company
Skin Sensitization	Not Specified	Data not available	-

The CIR Expert Panel concluded that castor oil is not a significant skin irritant or sensitizer in human clinical tests[2]. However, some studies on ricinoleic acid have shown the potential for mild irritation[3].

## Eye Irritation

**Methyl O-acetylricinoleate** is classified as a substance that causes serious eye irritation.

Endpoint	Classification	Reference
Eye Irritation	GHS: Causes serious eye irritation	PubChem

## Genotoxicity

No direct genotoxicity data for **Methyl O-acetylricinoleate** were identified. Studies on castor oil and sodium ricinoleate did not show evidence of genotoxicity in bacterial or mammalian test systems[2].

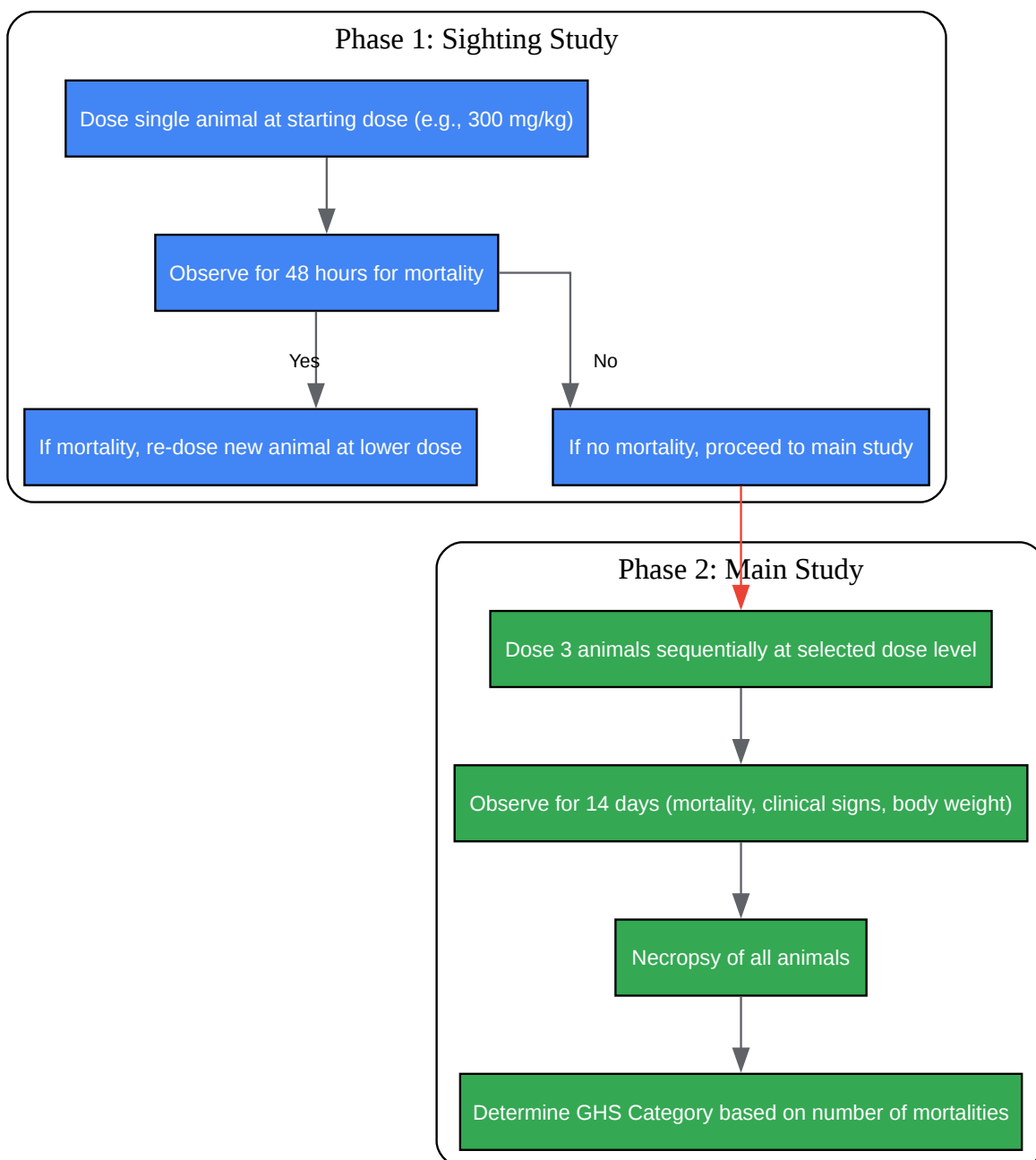
Assay	Test System	Result	Reference
Bacterial Reverse Mutation (Ames Test) on related compounds	Salmonella typhimurium	Negative	CIR Final Report
In vitro Mammalian Chromosome Aberration Test on related compounds	Mammalian cells	Negative	CIR Final Report

## Experimental Protocols

The following sections detail the standard methodologies for key toxicological assessments, based on OECD guidelines. These protocols provide a framework for the generation of further data on **Methyl O-acetylricinoleate**.

### Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

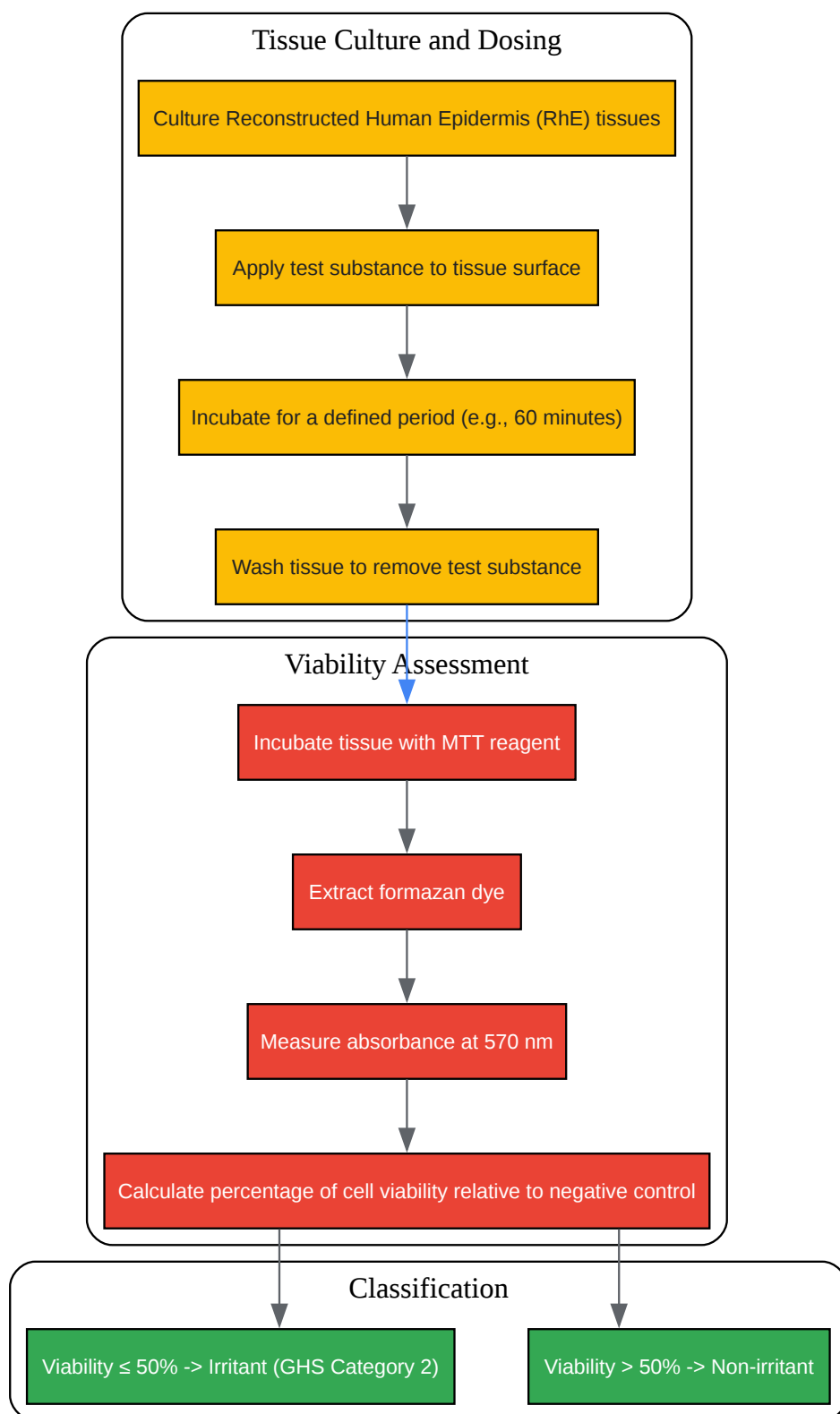


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*Acute Oral Toxicity (OECD 423) Workflow*

## In Vitro Skin Irritation - OECD 439 (Reconstructed Human Epidermis Test)

This in vitro method assesses the potential of a substance to cause skin irritation.



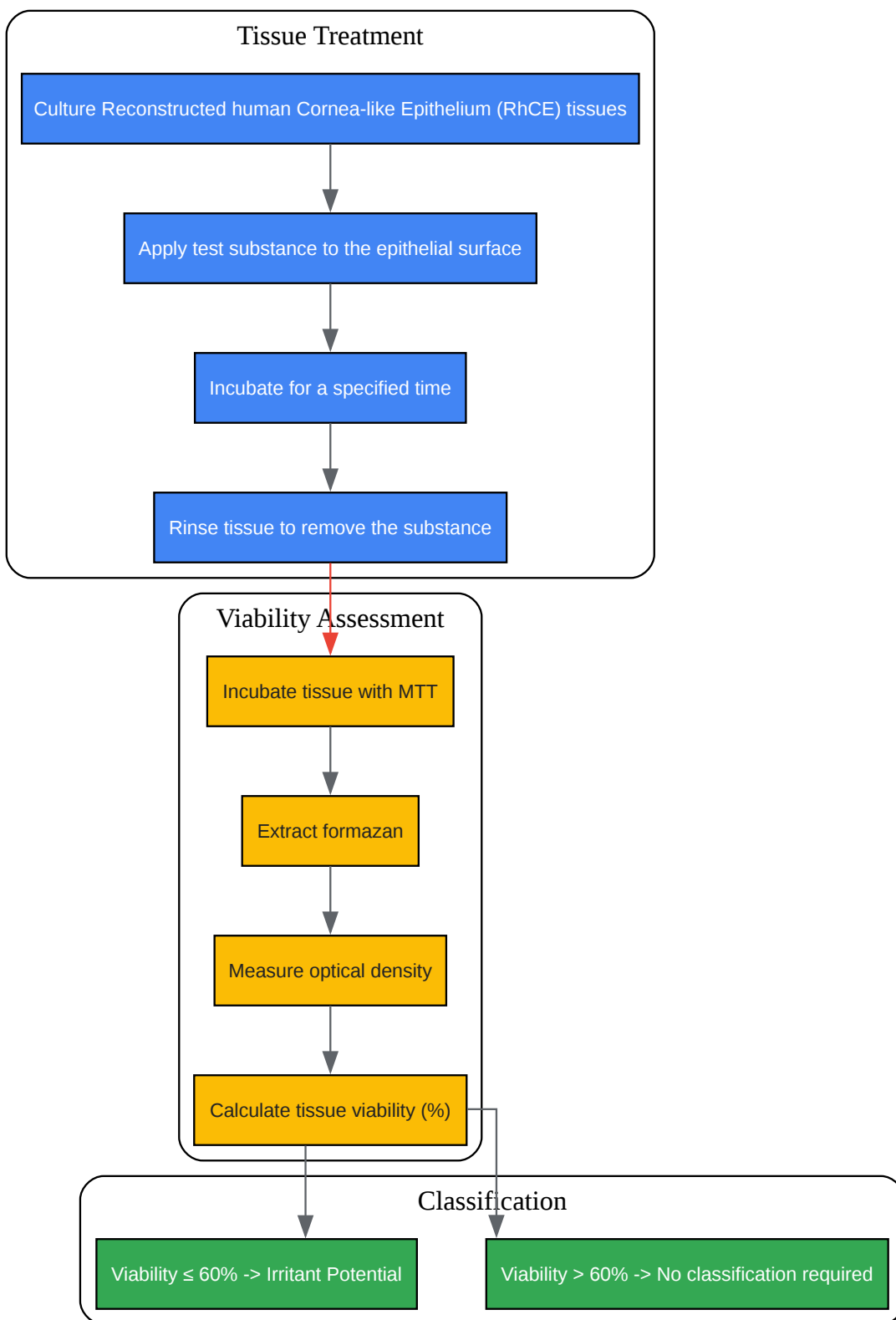
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*In Vitro Skin Irritation (OECD 439) Workflow*

## **In Vitro Eye Irritation - OECD 492 (Reconstructed human Cornea-like Epithelium (RhCE) Test)**

This in vitro method is used to identify chemicals not requiring classification for eye irritation or serious eye damage.



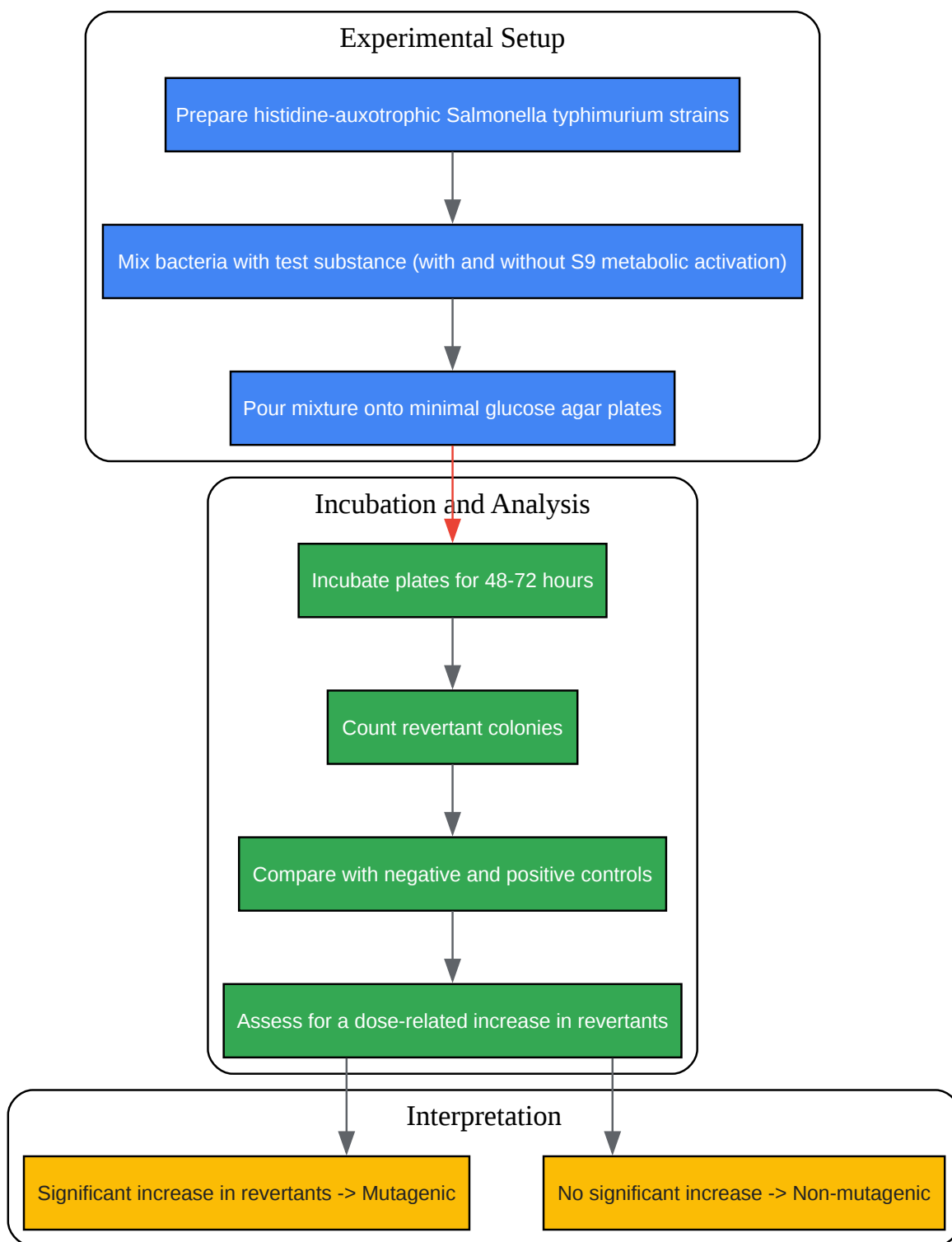


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*In Vitro Eye Irritation (OECD 492) Workflow*

## Bacterial Reverse Mutation Test (Ames Test) - OECD 471

This in vitro test assesses the potential of a substance to induce gene mutations in bacteria.



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### *Bacterial Reverse Mutation Test (Ames Test) Workflow*

## Signaling Pathways

Currently, there is no specific information available regarding the signaling pathways through which **Methyl O-acetylricinoleate** may exert its toxic effects. The primary toxicological concern identified is eye irritation, which is likely a result of direct cytotoxic effects on the corneal and conjunctival cells rather than a specific signaling pathway.

## Conclusion and Recommendations for Safe Handling

**Methyl O-acetylricinoleate** presents a low hazard profile in terms of acute oral toxicity and is expected to have a low potential for skin irritation and sensitization based on data from related compounds. The primary and most significant hazard is its potential to cause serious eye irritation.

For research applications, the following safety precautions are recommended:

- **Eye Protection:** Always wear chemical safety goggles or a face shield when handling the substance.
- **Hand Protection:** Wear appropriate chemical-resistant gloves.
- **Ventilation:** Use in a well-ventilated area to avoid inhalation of any aerosols or vapors that may be generated.
- **General Hygiene:** Practice good laboratory hygiene. Wash hands thoroughly after handling.

Further research to generate specific data for skin irritation and sensitization, as well as genotoxicity, for **Methyl O-acetylricinoleate** would provide a more complete toxicological profile and reduce reliance on read-across data from related compounds.

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## References

- 1. [cir-safety.org](http://cir-safety.org) [[cir-safety.org](http://cir-safety.org)]
- 2. Final report on the safety assessment of Ricinus Communis (Castor) Seed Oil, Hydrogenated Castor Oil, Glyceryl Ricinoleate, Glyceryl Ricinoleate SE, Ricinoleic Acid, Potassium Ricinoleate, Sodium Ricinoleate, Zinc Ricinoleate, Cetyl Ricinoleate, Ethyl Ricinoleate, Glycol Ricinoleate, Isopropyl Ricinoleate, Methyl Ricinoleate, and Octyldodecyl Ricinoleate - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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